

In-Depth Technical Guide to Tiglic Acid-d3 (CAS: 19146-57-7)

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Compound of Interest

Compound Name: Tiglic Acid-d3

Cat. No.: B562642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tiglic Acid-d3** (d3-Tiglic Acid), a deuterated analog of tiglic acid. It is intended to serve as a valuable resource for professionals in research and drug development, offering detailed information on its chemical properties, synthesis, and applications, with a focus on its role as an internal standard and metabolic tracer.

Core Chemical and Physical Properties

Tiglic Acid-d3 is a stable, isotopically labeled form of tiglic acid, where three hydrogen atoms on the methyl group at the C4 position are replaced with deuterium. This substitution imparts a higher molecular weight, which is crucial for its use in mass spectrometry-based applications, without significantly altering its chemical reactivity.

Property	Value	Citation
CAS Number	19146-57-7	[1]
Molecular Formula	C ₅ H ₅ D ₃ O ₂	[1]
Molecular Weight	103.13 g/mol	[1]
IUPAC Name	(E)-4,4,4-trideuterio-2-methylbut-2-enoic acid	[1]
Synonyms	(2E)-2-Methyl-2-butenic-4,4,4-d ₃ acid, Tiglic acid (4,4,4-D ₃)	
Appearance	White to off-white solid	
Solubility	Soluble in methanol, ethanol, and other organic solvents.	
Isotopic Purity	Typically >98% (varies by supplier)	

Synthesis of Tiglic Acid-d₃

The synthesis of **Tiglic Acid-d₃** can be adapted from established methods for its unlabeled counterpart, primarily through the use of a deuterated Grignard reagent. A common route involves the reaction of a deuterated Grignard reagent, such as methyl-d₃-magnesium iodide, with a suitable keto-acid or its ester, followed by dehydration.

Experimental Protocol: Synthesis via Grignard Reaction and Dehydration

This protocol is an adaptation of a known synthesis for unlabeled tiglic acid. The key modification is the use of a deuterated Grignard reagent.

Materials:

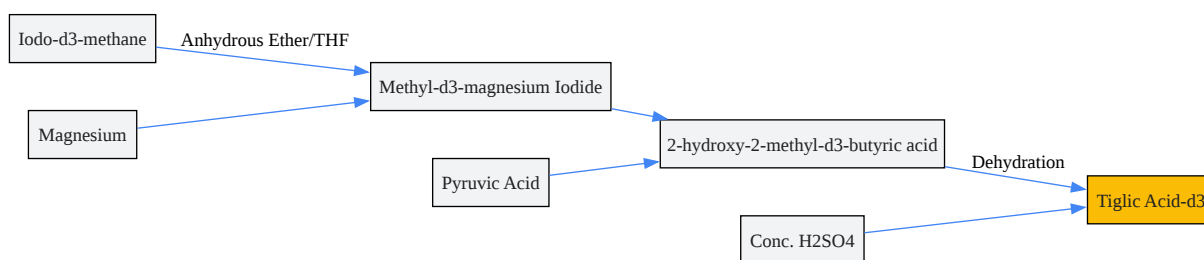
- Iodo-d₃-methane (CD₃I)

- Magnesium turnings
- Pyruvic acid (or its ethyl ester)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Sodium sulfate (anhydrous)
- Standard laboratory glassware for organic synthesis

Procedure:

- Preparation of Methyl-d₃-magnesium Iodide (Grignard Reagent):
 - In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium.
 - Slowly add a solution of iodo-d₃-methane in anhydrous diethyl ether or THF to the magnesium turnings under a nitrogen atmosphere. The reaction is exothermic and should be controlled by the rate of addition.
 - Once the reaction is complete, the deuterated Grignard reagent is ready for the next step.
- Reaction with Pyruvic Acid:
 - Cool the Grignard reagent solution in an ice bath.
 - Slowly add a solution of pyruvic acid in anhydrous diethyl ether or THF to the Grignard reagent. This reaction is also exothermic and should be carefully controlled.
 - After the addition is complete, allow the mixture to stir at room temperature for several hours to ensure the reaction goes to completion.

- Hydrolysis and Dehydration:
 - Carefully quench the reaction by slowly adding it to a mixture of ice and dilute sulfuric acid.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic extracts and wash with a saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure to yield the crude 2-hydroxy-2-methyl-d3-butyric acid.
 - Heat the crude product with concentrated sulfuric acid to induce dehydration, forming **Tiglic Acid-d3**.
- Purification:
 - The crude **Tiglic Acid-d3** can be purified by recrystallization from a suitable solvent system, such as water or a mixture of hexane and ethyl acetate, to yield the final product.



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Synthesis workflow for **Tiglic Acid-d3**.

Spectroscopic Data

Detailed spectroscopic data for **Tiglic Acid-d3** is not readily available in the public domain. However, the spectra are expected to be very similar to that of unlabeled tiglic acid, with key differences arising from the presence of deuterium.

¹H NMR Spectroscopy

In the ¹H NMR spectrum of **Tiglic Acid-d3**, the signal corresponding to the methyl protons at the C4 position (typically around 1.8 ppm for unlabeled tiglic acid) will be absent. The other signals, including the vinyl proton and the methyl protons at the C2 position, should remain largely unchanged in their chemical shifts.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum of **Tiglic Acid-d3** will show a characteristic triplet for the deuterated carbon (CD₃) due to C-D coupling. The chemical shift of this carbon will be slightly different from the corresponding CH₃ group in unlabeled tiglic acid.

Mass Spectrometry

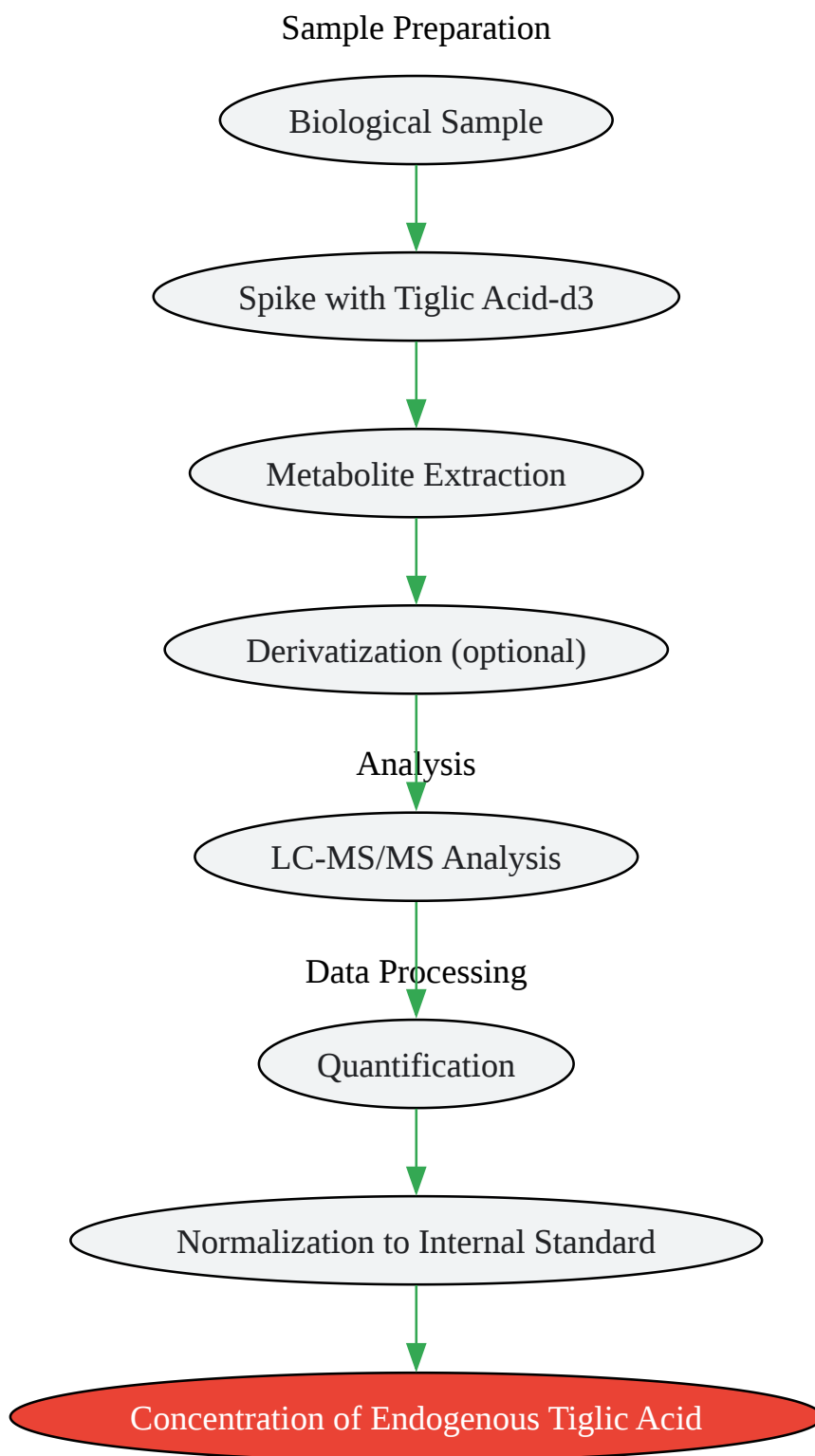
The mass spectrum of **Tiglic Acid-d3** will show a molecular ion peak (M⁺) that is 3 mass units higher than that of unlabeled tiglic acid. The fragmentation pattern is expected to be similar, but fragments containing the deuterated methyl group will also be shifted by 3 mass units. This mass shift is the basis for its use as an internal standard.

Applications in Research

Tiglic Acid-d3 is a valuable tool in various research areas, particularly in metabolomics and drug metabolism studies.

Use as an Internal Standard

Due to its similar chemical and physical properties to endogenous tiglic acid and its distinct mass, **Tiglic Acid-d3** is an ideal internal standard for quantitative analysis by mass spectrometry (e.g., LC-MS, GC-MS). It is added to biological samples at a known concentration at an early stage of sample preparation to correct for variations in sample processing and instrument response.



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Workflow for using **Tiglic Acid-d3** as an internal standard.

Metabolic Tracing Studies

Tiglic acid is an intermediate in the metabolism of the amino acid isoleucine. Labeled **Tiglic Acid-d3** can be used as a tracer to study the flux through this metabolic pathway in various physiological and pathological conditions. By administering **Tiglic Acid-d3** to cells or organisms and tracking the incorporation of the deuterium label into downstream metabolites, researchers can gain insights into the dynamics of isoleucine metabolism.

This in-depth technical guide provides a solid foundation for researchers and professionals working with **Tiglic Acid-d3**. While specific experimental data for the deuterated compound is limited in public resources, the provided information on its properties, synthesis, and applications, along with the illustrative diagrams, should facilitate its effective use in the laboratory.

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References

- 1. Tiglic Acid-d3 | 19146-57-7 | Benchchem [benchchem.com]
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